CAS 1862980-34-4: Strategic Implementation of Azetidine Bioisosteres in Lead Optimization

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Compound of Interest

Compound Name:	*3-[(4-Methylcyclohexyl)methoxy]azetidine*
Cat. No.:	*B13079435*

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A Technical Whitepaper for Medicinal Chemists and Drug Development Professionals

As the pharmaceutical industry shifts toward highly sp^3-enriched scaffolds to improve clinical success rates, the strategic use of strained, four-membered heterocycles has become a cornerstone of modern drug design. This technical guide provides an in-depth analysis of CAS 1862980-34-4 (**3-[(4-methylcyclohexyl)methoxy]azetidine**), a specialized chemical building block. By acting as a lipophilic-tail-bearing azetidine, this molecule offers medicinal chemists a powerful tool for modulating physicochemical properties, exploring novel exit vectors, and overcoming the metabolic liabilities associated with traditional saturated nitrogen heterocycles [1].

Physicochemical Profiling and Structural Rationale

CAS 1862980-34-4 is a secondary amine featuring an azetidine core linked via an ether bridge to a 4-methylcyclohexyl moiety. In lead optimization, replacing larger rings (e.g., piperidine or pyrrolidine) with an azetidine ring systematically lowers lipophilicity (logD) while increasing the fraction of sp^3 carbons (Fsp^3).

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The structural causality is straightforward: the reduced ring size of azetidine decreases the hydrophobic surface area compared to six-membered rings, while the secondary amine retains critical hydrogen-bond donor capabilities. Furthermore, the 4-methylcyclohexylmethoxy tail acts as a tunable hydrophobic vector, ideal for occupying deep, lipophilic sub-pockets within a target protein's binding site without disproportionately inflating the molecule's overall molecular weight.

Quantitative Data Summary

Property	Value	Structural Significance
CAS Number	1862980-34-4	Unique registry identifier for procurement [1].
IUPAC Name	3-[(4-methylcyclohexyl)methoxy]azetidine	Defines the precise connectivity (ether linkage at position 3).
Molecular Formula	$C_{11}H_{21}NO$	High Fsp^3 character, favorable for clinical translation.
Molecular Weight	183.29 g/mol	Low-molecular-weight fragment, ideal for late-stage functionalization [2].
H-Bond Donors	1	Secondary amine serves as a critical interaction point or coupling site.
H-Bond Acceptors	2	Amine nitrogen and ether oxygen.
Ring Strain	High (Azetidine)	Alters the pKa of the amine, often reducing hERG liabilities [3].

Mechanistic Workflow: Hit-to-Lead Optimization

The integration of CAS 1862980-34-4 into a parent scaffold is typically driven by the need to rescue a compound from poor metabolic stability (e.g., rapid CYP450-mediated oxidation of a

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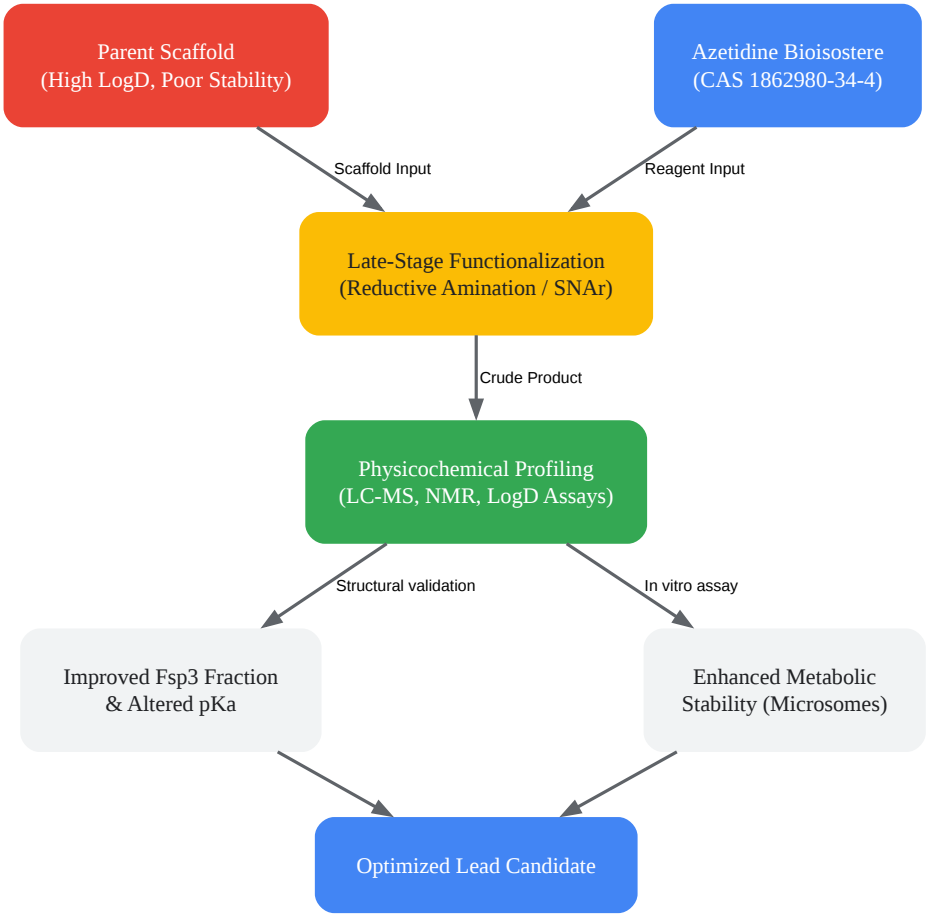
piperidine ring) or poor aqueous solubility. The azetidine core resists certain oxidative metabolic pathways due to its ring strain and lack of readily accessible C-H bonds adjacent to the nitrogen.



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Workflow illustrating the bioisosteric replacement strategy utilizing CAS 1862980-34-4.

Experimental Methodology: Reductive Amination Protocol

To incorporate CAS 1862980-34-4 into an aldehyde-bearing core scaffold, reductive amination is the preferred methodology. As a Senior Application Scientist, I mandate a self-validating protocol to ensure the azetidine ring—which can be sensitive to harsh conditions—remains intact.

Rationale for Reagent Selection: Sodium triacetoxyborohydride ($NaBH(OAc)_3$) is selected over sodium borohydride ($NaBH_4$). $NaBH(OAc)_3$ is a milder reducing agent that requires an acidic environment (provided by acetic acid) to activate the aldehyde, allowing the iminium ion to form before reduction occurs. This prevents the premature reduction of the starting aldehyde into a primary alcohol.

Step-by-Step Procedure

- Reagent Preparation & Equilibration:
  - Dissolve the aldehyde-bearing core scaffold (1.0 eq, 0.5 mmol) and CAS 1862980-34-4 (1.2 eq, 0.6 mmol) in anhydrous 1,2-dichloroethane (DCE) (5.0 mL) under an inert nitrogen atmosphere.
  - Add glacial acetic acid (1.5 eq, 0.75 mmol) to the mixture.
  - Causality: The mild acid catalyzes the formation of the intermediate iminium ion while keeping the secondary amine of the azetidine sufficiently nucleophilic.
  - Stir at room temperature for 2 hours.
- Reduction Phase:
  - Portion-wise, add $NaBH(OAc)_3$ (1.5 eq, 0.75 mmol) to the reaction mixture over 5 minutes to control the mild exotherm.

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- Stir the reaction continuously at room temperature for 12 hours.

- In-Process Self-Validation (Reaction Monitoring):
  - Withdraw a 10 µL aliquot, dilute in methanol, and analyze via LC-MS.
  - Validation Check: The reaction is deemed complete when the UV trace shows >95% consumption of the starting aldehyde and the MS trace confirms the presence of the desired product mass $[M+H]^+$. If the primary alcohol byproduct is detected, it indicates premature reduction (often due to insufficient iminium formation time or excess moisture).

- Quenching and Workup:
  - Quench the reaction by slowly adding saturated aqueous $NaHCO_3$ (5.0 mL) to neutralize the acetic acid and decompose excess reducing agent.
  - Extract the aqueous layer with dichloromethane (DCM) (3 x 10 mL). Combine the organic layers, wash with brine, and dry over anhydrous Na_2SO_4.

- Purification and Final Validation:
  - Concentrate the filtrate under reduced pressure.
  - Purify via flash column chromatography (Silica gel, typically using a DCM/MeOH gradient containing 1% Et_3N to prevent streaking of the basic amine).
  - Final QC: Validate the structural integrity of the azetidine ring using ^1H NMR (look for the distinct multiplet signals of the highly strained azetidine protons around 3.5–4.0 ppm) and ^{13}C NMR.

Supplier Landscape and Procurement Strategy

When sourcing specialized building blocks like CAS 1862980-34-4, supply chain reliability and chemical purity are paramount. Because this molecule contains a substituted cyclohexyl ring, it can exist as cis and trans isomers. Researchers must verify the isomeric purity with the supplier if a specific stereochemistry is required for the target's SAR (Structure-Activity Relationship).

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Key Suppliers

- BLD Pharm: A primary manufacturer of specialized heterocyclic building blocks, listing this compound under product code BD00957441 [1]. They provide robust cold-chain logistics, which is recommended for azetidine derivatives to prevent degradation during transit.
- Leyan (乐研试剂): Another major supplier in the Asian market, offering this compound (Product ID: 2094225) for research and development purposes [4].
- ChemicalRegister: Acts as a chemical database and aggregator, confirming the availability and fundamental physicochemical properties of the compound across various global distributors [2].

Quality Control (QC) Directive: Upon receipt from any supplier, do not assume 100% purity. Always perform an internal LC-MS and ^{1}H NMR analysis. Azetidines can occasionally undergo ring-opening if exposed to strong electrophiles or extended periods of high heat during the supplier's purification process.

References

- ChemicalRegister. "**3-[(4-methylcyclohexyl)methoxy]azetidine** Properties". ChemicalRegister Database. Available at: [Link]
- Journal of the American Chemical Society. "Harnessing Oxetane and Azetidine Sulfonyl Fluorides for Opportunities in Drug Discovery". ACS Publications. Available at: [Link]
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